

Solving solubility issues of Ethyl anthracene-9-carboxylate in specific applications

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Compound of Interest

Compound Name: Ethyl anthracene-9-carboxylate

Cat. No.: B169361

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Technical Support Center: Ethyl Anthracene-9-carboxylate

Welcome to the Technical Support Center for **Ethyl Anthracene-9-carboxylate**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the handling and use of this compound in various experimental settings. Here, you will find troubleshooting guides and frequently asked questions (FAQs) to support your research endeavors.

Frequently Asked Questions (FAQs)

Q1: What are the general physicochemical properties of **Ethyl anthracene-9-carboxylate**?

Ethyl anthracene-9-carboxylate is an ester derivative of anthracene-9-carboxylic acid. Key physicochemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₇ H ₁₄ O ₂
Molecular Weight	250.29 g/mol
Appearance	Pale yellow solid
LogP	4.17

Q2: In which organic solvents is **Ethyl anthracene-9-carboxylate** soluble?

While specific quantitative solubility data for **Ethyl anthracene-9-carboxylate** is not extensively published, information on the closely related parent compound, 9-Anthracenecarboxylic acid, provides a useful reference. 9-Anthracenecarboxylic acid is soluble in several organic solvents at approximately 1 mg/mL.^[1] Based on its chemical structure, **Ethyl anthracene-9-carboxylate** is expected to have similar or slightly better solubility in non-polar organic solvents.

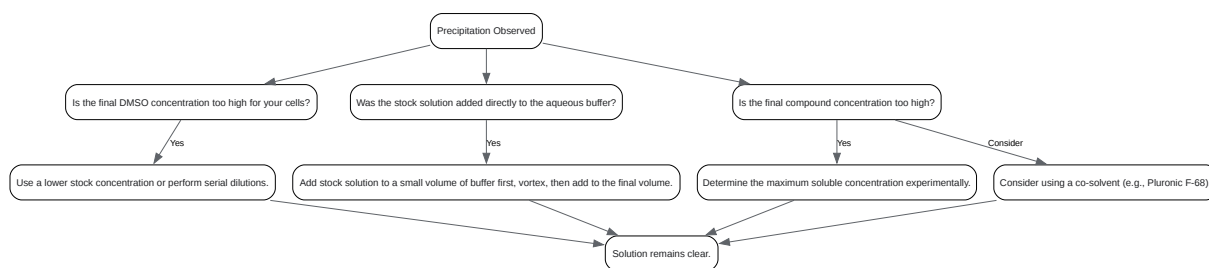
Solvent	Expected Solubility
Dimethyl Sulfoxide (DMSO)	Soluble
Dimethylformamide (DMF)	Soluble
Ethanol	Soluble
Methanol	Likely Soluble
Acetone	Likely Soluble
Acetonitrile	Likely Soluble
Ethyl Acetate	Likely Soluble
Chloroform	Soluble ^[2]

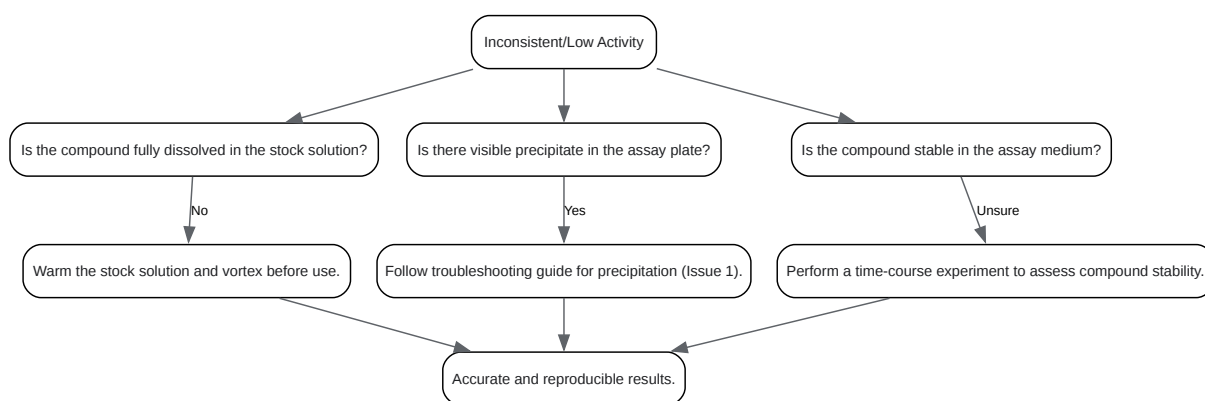
It is always recommended to perform a small-scale solubility test to determine the optimal solvent and concentration for your specific application.

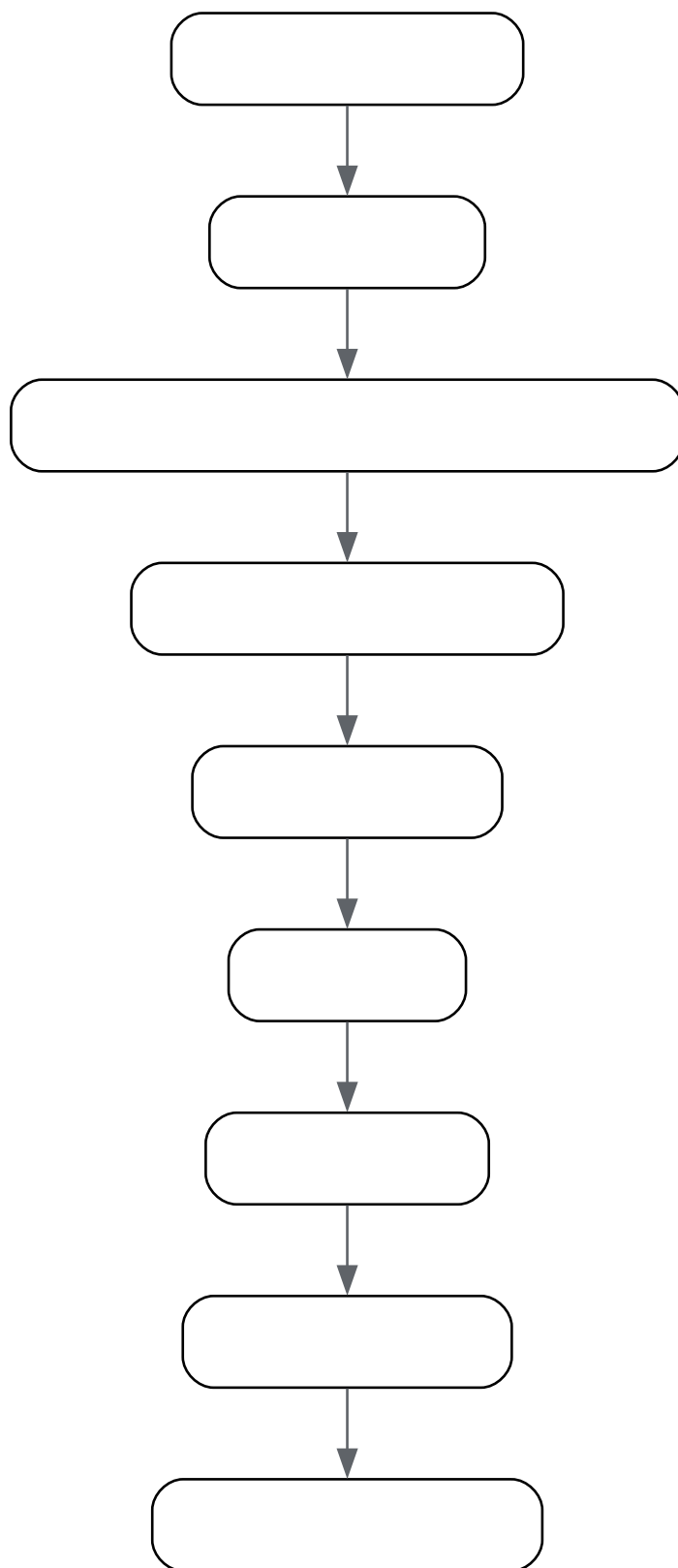
Troubleshooting Guides

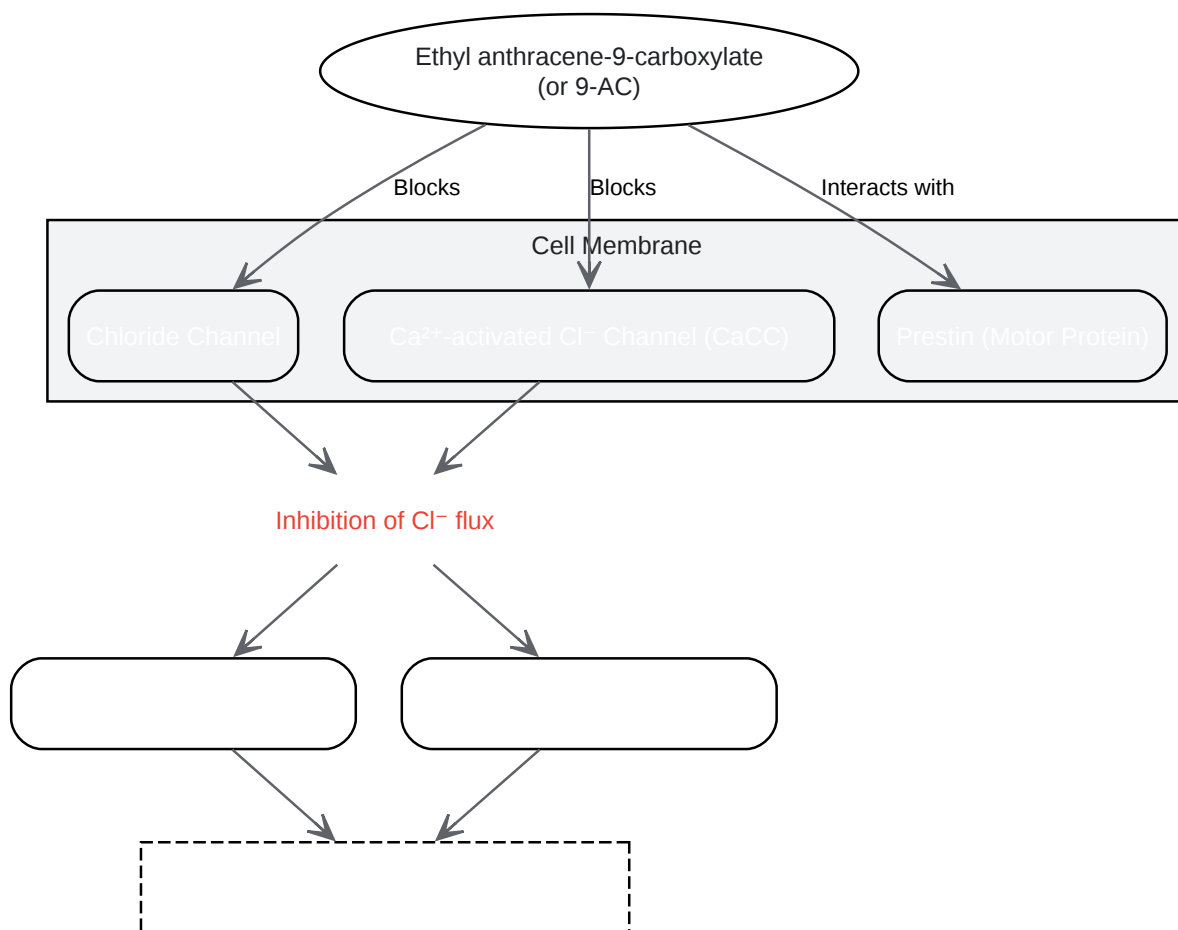
Issue 1: Precipitation of **Ethyl anthracene-9-carboxylate** upon dilution in aqueous solutions (e.g., cell culture media).

This is a common issue for hydrophobic compounds like **Ethyl anthracene-9-carboxylate** when transferring from a concentrated organic stock solution to an aqueous buffer.









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References

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- 2. Pharmacokinetics of anthracene-9-carboxylic acid, a potent myotonia-inducer - PubMed [pubmed.ncbi.nlm.nih.gov]
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